

Benzyl 3-bromopropyl ether synonyms and IUPAC name

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Compound of Interest

Compound Name: *Benzyl 3-bromopropyl ether*

Cat. No.: *B108114*

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Benzyl 3-bromopropyl ether: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyl 3-bromopropyl ether is a chemical compound that serves as a valuable building block in organic synthesis. Its bifunctional nature, possessing both a benzyl ether and a bromoalkane moiety, allows for a variety of chemical transformations. This guide provides an in-depth overview of its chemical identity, properties, synthesis, and a key application.

Chemical Identity

- IUPAC Name: ((3-bromopropoxy)methyl)benzene[1]
- Synonyms: 3-Benzylbromopropyl Ether, [(3-Bromopropoxy)methyl]benzene, 1-Bromo-3-(benzyloxy)propane, 3-(Benzylbromopropyl)benzene, 3-Bromo-1-benzylbromopropylbenzene, 3-Bromopropylbenzyl ether, 3-Bromopropylbenzyl ether, 3-Bromopropylphenylmethyl ether[1]

Quantitative Data

The physical and chemical properties of **Benzyl 3-bromopropyl ether** are summarized in the table below for easy reference.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₃ BrO	[1][2][3]
Molecular Weight	229.11 g/mol	[1][3][4]
CAS Number	54314-84-0	[1][3][4]
Appearance	Colorless to light yellow/orange clear liquid	[2][5]
Boiling Point	130-132 °C at 8 mmHg	[5]
	141 °C at 14 mmHg	[2]
Density	1.298 g/mL at 25 °C	[5]
Refractive Index	1.531 at 20 °C	[5]
Flash Point	>110 °C (>230 °F)	[2]
Purity	>95.0% (GC)	[2][5]

Experimental Protocols

Synthesis of Benzyl 3-bromopropyl ether

A common method for the synthesis of **Benzyl 3-bromopropyl ether** is the copper-catalyzed Appel reaction of 3-Benzyl-1-propanol.

Reaction: 3-Benzyl-1-propanol → **Benzyl 3-bromopropyl ether**

Materials and Reagents:

- 3-Benzyl-1-propanol
- Carbon tetrabromide (CBr₄)
- Sodium bromide (NaBr)
- Copper catalyst (e.g., Cu(tmp)(BINAP)BF₄)

- Anhydrous N,N-dimethylformamide (DMF)
- Ether (Et₂O)
- Saturated aqueous NaHCO₃ solution
- Saturated aqueous Na₂S₂O₃ solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel

Procedure:

- To an oven-dried reaction vial equipped with a magnetic stir bar, add the copper catalyst (0.01 equiv), 3-benzyloxy-1-propanol (1.0 equiv), carbon tetrabromide (2.0 equiv), and sodium bromide (2.0 equiv).
- Seal the vial and purge with a stream of nitrogen.
- Add anhydrous DMF via syringe.
- Stir the reaction mixture under a purple LED (e.g., 394 nm) for 24 hours.
- Upon completion, transfer the mixture to a separatory funnel containing diethyl ether and water.
- Separate the organic phase, and extract the aqueous phase twice more with diethyl ether.
- Combine the organic phases and wash sequentially with saturated aqueous NaHCO₃ solution, saturated aqueous Na₂S₂O₃ solution, and brine.
- Dry the organic phase over anhydrous Na₂SO₄ and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography (eluting with 100% hexane) to yield the final product, **Benzyl 3-bromopropyl ether**.^[5]

Application in Synthesis: Preparation of (3-Benzyloxypropyl)triphenylphosphonium bromide

Benzyl 3-bromopropyl ether is a precursor for the synthesis of Wittig reagents, such as (3-Benzyloxypropyl)triphenylphosphonium bromide. This phosphonium salt is utilized in C-C bond formation reactions.

Reaction: **Benzyl 3-bromopropyl ether** + Triphenylphosphine \rightarrow (3-Benzyloxypropyl)triphenylphosphonium bromide

Materials and Reagents:

- **Benzyl 3-bromopropyl ether**
- Triphenylphosphine (PPh_3)
- Toluene

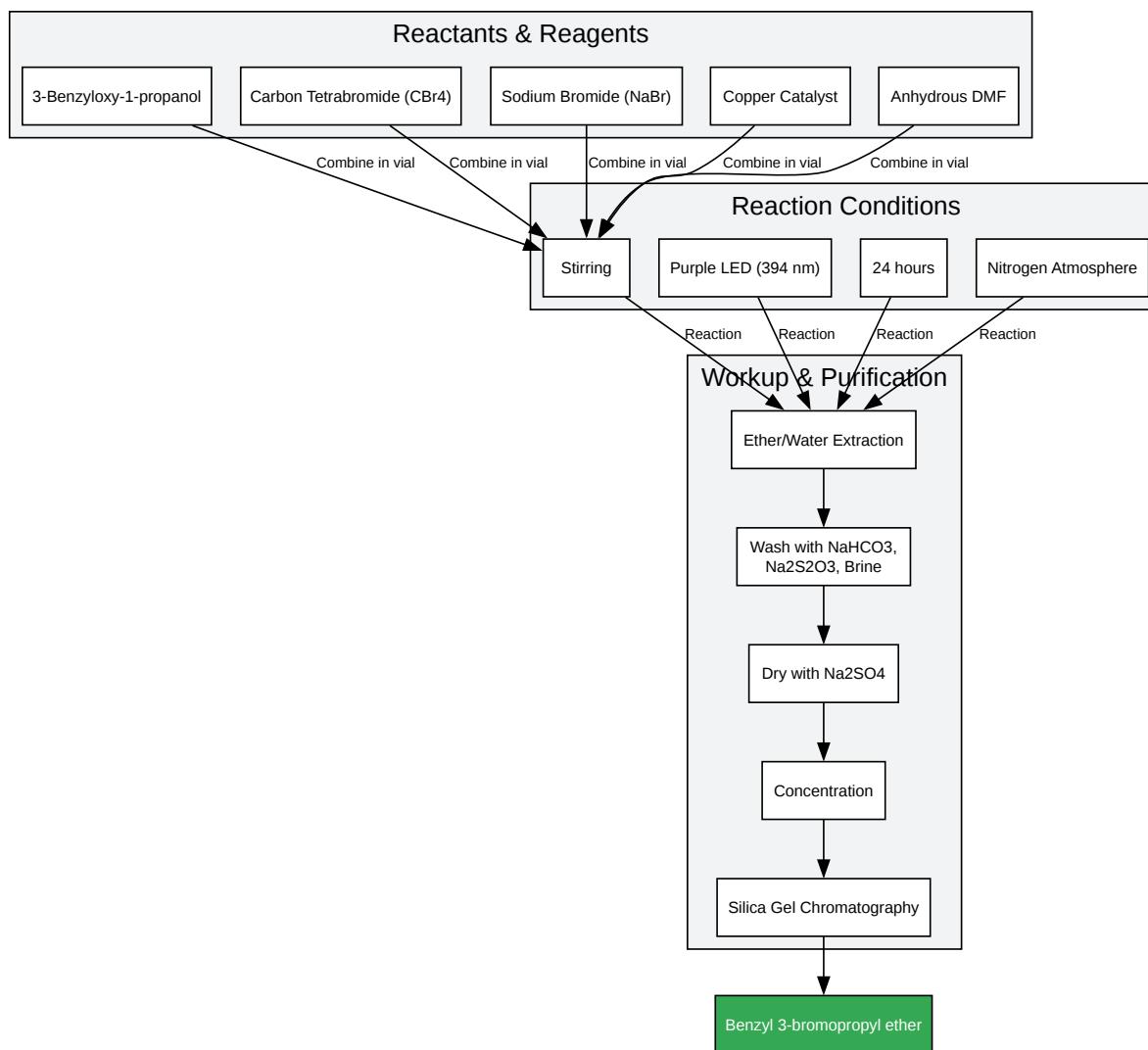
Procedure:

- In a reaction flask, dissolve **Benzyl 3-bromopropyl ether** and a molar equivalent of triphenylphosphine in toluene.
- Heat the reaction mixture under reflux for several hours (e.g., 7 hours).
- As the reaction progresses, the phosphonium salt product will precipitate from the solution.
- After cooling the mixture, the solid product can be collected by filtration.
- Wash the collected solid with a non-polar solvent (like diethyl ether) to remove any unreacted starting materials.
- Dry the product to obtain (3-Benzyloxypropyl)triphenylphosphonium bromide.

Visualizations

The following diagram illustrates the experimental workflow for the synthesis of **Benzyl 3-bromopropyl ether**.

Synthesis of Benzyl 3-bromopropyl ether

[Click to download full resolution via product page](#)**Caption: Workflow for the synthesis of Benzyl 3-bromopropyl ether.**

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